Improving aqueous solubility of Rotundin hydrate for injection

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Compound of Interest

Compound Name:	*Rotundin hydrate*
CAS No.:	*219697-24-2*
Cat. No.:	*B600692*

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Technical Support Center: Aqueous Solubilization of Rotundin (L-Tetrahydropalmatine)

Status: Online Operator: Senior Application Scientist Ticket ID: ROT-SOL-001 Subject: Overcoming solubility bottlenecks for Rotundin (L-THP) injectable formulations.

Executive Summary

Rotundin (L-tetrahydropalmatine or L-THP) is a lipophilic isoquinoline alkaloid with negligible intrinsic aqueous solubility (~2.8×10^{-6} mole fraction in water), rendering it unsuitable for direct aqueous injection in its base form.

To formulate a stable injectable, you must fundamentally alter its physicochemical state. This guide covers two validated pathways:

- The Clinical Standard: Salt formation (Rotundin Sulfate) via pH manipulation.
- The R&D Alternative: Inclusion complexation (Cyclodextrins) for neutral-pH formulations.

Visualizing the Solubilization Strategy

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The following decision tree outlines the critical process flows for selecting the correct formulation method based on your end-goal requirements (e.g., pH tolerance, injection pain mitigation).

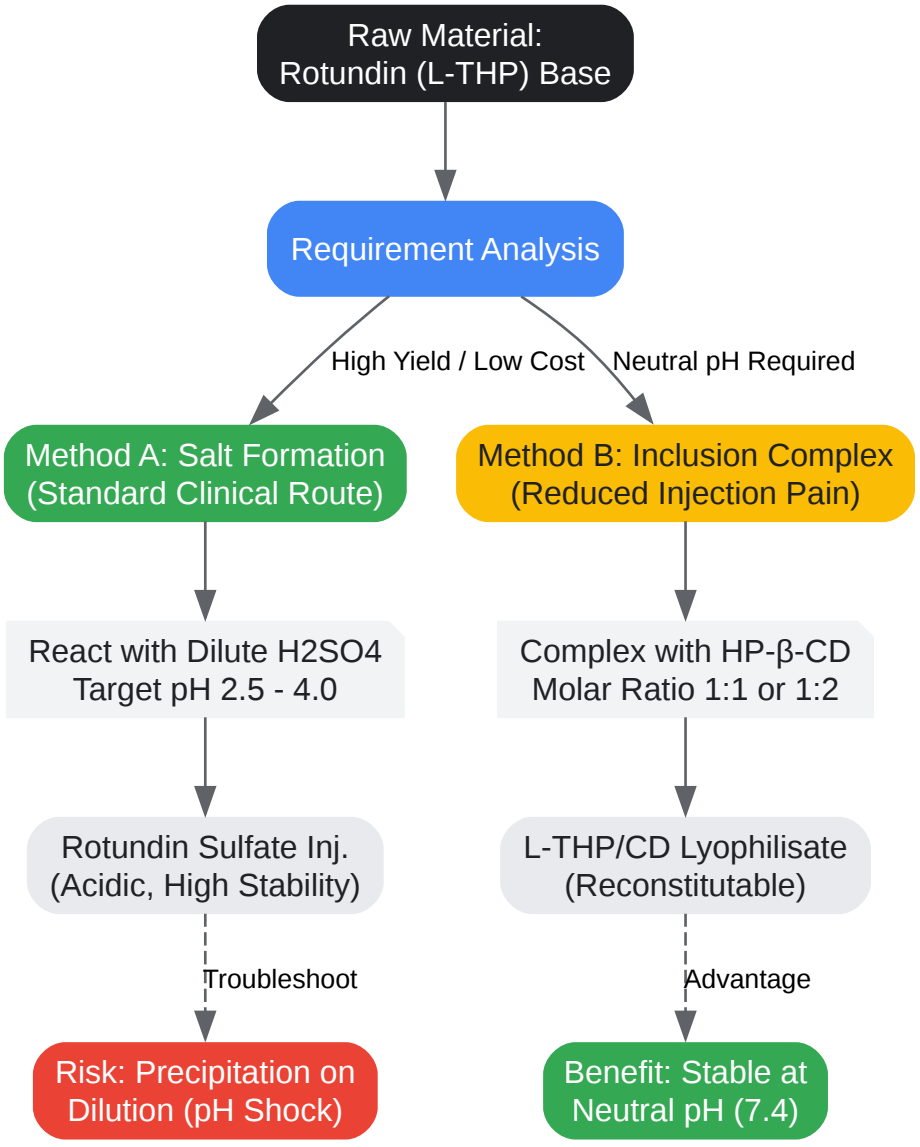

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Figure 1: Strategic decision tree for Rotundin formulation. Method A is the industry standard for commercially available injections; Method B is preferred for research applications requiring physiological pH compatibility.

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Part 1: The Clinical Standard (Rotundin Sulfate Protocol)

Context: The nitrogen atom in the tetrahydroisoquinoline ring is basic. Reacting it with sulfuric acid forms Rotundin Sulfate, which is highly water-soluble. However, this solubility is pH-dependent.

Troubleshooting Guide: Salt Formation

Q1: My solution precipitates immediately upon adding water. What is happening?

- Root Cause: The pH is too high. Rotundin base precipitates if the pH rises above approximately 4.5.
- The Fix: You must dissolve the raw material in dilute sulfuric acidbefore adding the bulk of the water.
- Protocol Adjustment:
  - Slurry the Rotundin powder in a small volume of water (1/5th of total volume).
  - Slowly add 10% H_2SO_4 while stirring until the solution clears.
  - Critical Check: Measure pH. Maintain strictly between 2.5 and 4.0.

Q2: The solution turns yellow after sterilization or storage.

- Root Cause: L-THP is sensitive to oxidation and light, leading to dehydrogenation (forming palmatine derivatives which are colored).
- The Fix: You must implement a strict antioxidant system.
- Protocol Adjustment:
  - Additives: Incorporate Sodium Bisulfite (0.1-0.2%) or Thiourea as antioxidants.
  - Chelation: Add Disodium EDTA (0.01-0.05%) to sequester metal ions that catalyze oxidation.

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- Inert Atmosphere: Sparge the water with Nitrogen (N_2) for 15 minutes prior to mixing and overlay headspace with N_2 during filling.

Q3: Can I autoclave this formulation?

- Technical Insight: Standard autoclaving (121°C) can accelerate degradation and discoloration.
- Recommendation: The industry standard for Rotundin Sulfate is 100°C circulating steam sterilization for 30 minutes. If you must use an autoclave, validate a lower-temperature cycle (e.g., 115°C) or use 0.22 µm sterile filtration instead.

Standard Operating Procedure (SOP): Rotundin Sulfate Injection

Step	Action	Technical Note
1	Preparation	Boil Water for Injection (WFI) to remove O_2; cool to 60°C under N_2 flow.
2	Solubilization	Add Rotundin base. Add 10% H_2SO_4 dropwise. Stir until clear.
3	Stabilization	Add EDTA-2Na and Sodium Bisulfite. Stir to dissolve.
4	pH Adjustment	Adjust final pH to 3.0 ± 0.5 using dilute H_2SO_4.
5	Filtration	Pass through 0.45 µm pre-filter, then 0.22 µm PES membrane.
6	Sterilization	Steam sterilize at 100°C for 30 min. Protect from light immediately.

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Part 2: Advanced Solubilization (Cyclodextrins)

Context: If the acidic pH of the sulfate salt causes injection site pain or is incompatible with your biological assay, you must use inclusion complexation. Hydroxypropyl-β-cyclodextrin (HP-β-CD) is the gold standard here.

Troubleshooting Guide: Inclusion Complexes

Q1: I mixed Rotundin and Cyclodextrin, but it's still cloudy.

- Root Cause: Complexation is an equilibrium process and requires time and energy (kneading or heating) to displace the water from the CD cavity and insert the drug. Simple mixing is insufficient.
- The Fix: Use the Freeze-Drying (Lyophilization) or Kneading method.
- Optimization: Heat the solution to 60°C during the complexation phase to increase the solubility of both the guest and host, facilitating entry into the cavity.

Q2: What is the correct molar ratio?

- Technical Insight: L-THP is a bulky molecule. While a 1:1 ratio is theoretically possible, experimental data often suggests a 1:2 (Drug:CD) ratio ensures complete solubilization and prevents precipitation upon dilution.

Protocol: HP-β-CD Complexation

- Phase A: Dissolve HP-β-CD in WFI (concentration 20-40% w/v).
- Phase B: Dissolve Rotundin in a minimal amount of Ethanol (since it is sparingly soluble in water).
- Complexation: Slowly add Phase B to Phase A with vigorous stirring at 50-60°C.
- Equilibration: Stir for 24 hours. The ethanol will evaporate (or can be removed via rotary evaporation).
- Finishing: Filter (0.22 µm) and Lyophilize to obtain a water-soluble powder.

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Part 3: Comparative Data & Specifications

The following table contrasts the physicochemical properties of the two approaches to help you select the right path for your experiment.

Parameter	Rotundin Base (Raw)	Rotundin Sulfate (Method A)	Rotundin-CD Complex (Method B)
Solubility (Water)	< 0.01 mg/mL (Insoluble)	> 30 mg/mL (High)	> 10 mg/mL (Moderate/High)
pH of Solution	N/A	2.5 – 4.0 (Acidic)	6.0 – 7.5 (Neutral)
Pain on Injection	N/A	High (due to acidity)	Low
Dilution Stability	N/A	Poor (Precipitates in PBS)	Excellent (Stable in PBS)
Primary Use Case	Raw Material	IM/IV Injection (Clinical)	Research / Sensitive Assays

References

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